

Application Notes and Protocols for VU0080241 (ML297) in Cell Culture

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Compound of Interest

Compound Name: VU0080241

Cat. No.: B15619237

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Audience: Researchers, scientists, and drug development professionals.

Introduction

VU0080241, also known as ML297, is a potent and selective small-molecule activator of G-protein-coupled inwardly rectifying potassium (GIRK) channels that contain the GIRK1 subunit. [1] GIRK channels are crucial regulators of cellular excitability in various tissues, including the brain and heart. [2][3] **VU0080241** activates these channels directly and in a G-protein-independent manner, providing a valuable tool for studying the physiological roles of GIRK1-containing channels and exploring their therapeutic potential in conditions such as epilepsy. [1] [3]

These application notes provide detailed protocols for the use of **VU0080241** in cell culture, focusing on the most common cell-based assays for its characterization: the thallium flux assay and electrophysiological recordings.

Data Presentation

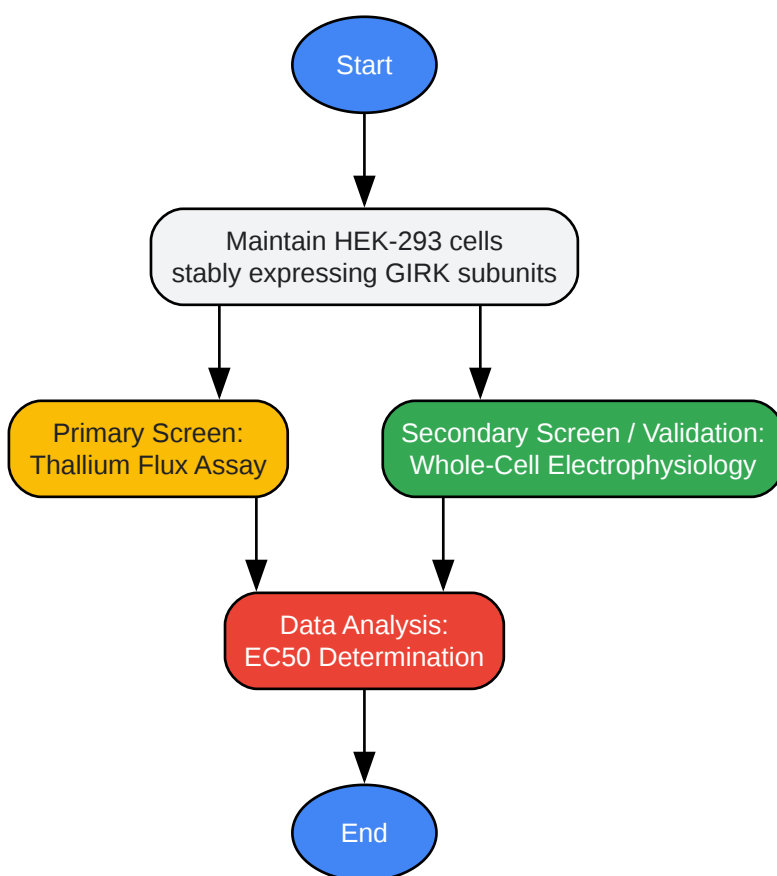
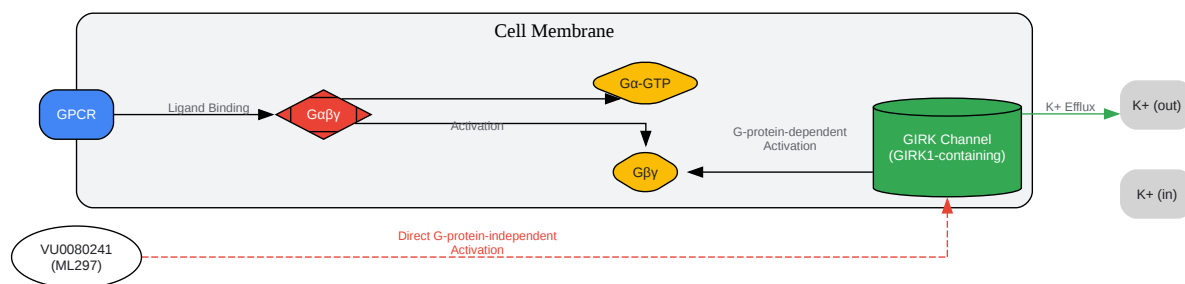
Quantitative Data Summary for VU0080241 (ML297)

The following table summarizes the potency (EC50) of **VU0080241** in activating various GIRK channel subunit combinations, as determined by thallium flux assays and whole-cell voltage-clamp electrophysiology in HEK-293 cells.

GIRK Subunit Composition	Assay Type	EC50 (nM)	Efficacy (%)	Reference
GIRK1/2	Thallium Flux	160	122.6	[4]
GIRK1/2	Thallium Flux	162	-	
GIRK1/2	Thallium Flux	110 ± 13	100	[5]
GIRK1/2	Electrophysiology	540	94.5	[4]
GIRK1/2	Electrophysiology	584	-	
GIRK1/4	Thallium Flux	887	-	
GIRK1/4	Thallium Flux	1200 ± 500	100	[5]
GIRK1/4	Electrophysiology	1400	-	
GIRK1/3	Thallium Flux	914	-	
GIRK2	Thallium Flux	Inactive	-	[1]
GIRK2/3	Thallium Flux	Inactive	-	[1]

Signaling Pathway

The following diagram illustrates the canonical G-protein-dependent activation of GIRK channels and the direct, G-protein-independent activation by **VU0080241**.



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